

Technical Support Center: Resolving PCB 110 Co-elution on DB-5ms

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Compound of Interest

Compound Name: 2,3,3',4,6-Pentachlorobiphenyl

CAS No.: 74472-35-8

Cat. No.: B1594567

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Topic: Chromatographic Resolution of PCB 110 (2,3,3',4',6-Pentachlorobiphenyl) Affected

Hardware: Agilent J&W DB-5ms (and equivalent 5% phenyl-arylene phases) Critical

Interference: PCB 82 (2,2',3,3',4-Pentachlorobiphenyl)[1][2]

Introduction: The "Critical Pair" Challenge

Welcome to the Advanced Chromatography Support Center. You are likely here because your calibration standards for PCB 110 are showing asymmetry, or your quantitative data for pentachlorobiphenyls is inconsistent.

On a standard 5% phenyl-methylpolysiloxane column (e.g., DB-5ms), PCB 110 and PCB 82 form a classic "critical pair." Both are pentachlorobiphenyls (

) with nearly identical vapor pressures and polarity interactions with the stationary phase.[2]

Because they are isomers with the same mass-to-charge ratio (

), Mass Spectrometry (GC-MS) cannot spectrally distinguish them if they co-elute.[2]

This guide provides the diagnostic steps to confirm the issue and the protocols to resolve it, either through method optimization or hardware modification.

Module 1: Diagnostic & Verification

Q: How do I confirm that PCB 110 is actually co-eluting?

A: You cannot rely on retention time alone.^[2] You must inspect the peak morphology and use a specific reference standard.

Diagnostic Protocol:

- **Peak Width Analysis:** Zoom in on the PCB 110 peak.^[2] A co-elution with PCB 82 often manifests as a "shoulder" on the leading edge or a peak width at half-height () that is >20% wider than adjacent single-congener peaks (e.g., PCB 101).^{[1][2]}
- **The "82/110 Mix" Test:** Run a reference standard containing both PCB 82 and PCB 110.
 - **Result A (Single Peak):** Total co-elution.^{[2][3]}
 - **Result B (Valley < 50%):** Partial separation (insufficient for accurate quantitation).^[2]
 - **Result C (Valley > 90%):** Baseline resolution.^{[2][4]}

Q: Why does this happen on the DB-5ms?

A: The DB-5ms phase (5% phenyl) separates primarily by boiling point.^[2] PCB 82 and 110 have boiling points within

of each other. Their structural dipole moments are also too similar for the 5% phenyl interaction to discriminate effectively.

Module 2: Method Optimization (Software/Method Fixes)

Q: Can I resolve this without changing my column?

A: Potentially, but it requires sacrificing run time for resolution. You can attempt to widen the window by altering the thermal ramp rate during the critical elution zone.

Optimization Protocol: The "Mid-Ramp Slowdown" This protocol modifies the oven ramp to flatten the temperature gradient exactly when pentachlorobiphenyls elute.

Parameter	Standard Method	Optimized Resolution Method
Carrier Gas	Helium @ 1.0 mL/min (Constant Flow)	Helium @ 0.8 mL/min (Lower velocity increases efficiency)
Initial Temp	100°C (Hold 1 min)	100°C (Hold 1 min)
Ramp 1	20°C/min to 320°C	20°C/min to 200°C
Critical Ramp	N/A	2.0°C/min to 240°C (The "Resolution Zone")
Ramp 3	N/A	30°C/min to 320°C (Bake out)
Total Run Time	~25 mins	~45-50 mins

Note: If this protocol does not yield a valley >50% between PCB 82 and 110, you have reached the physical limit of the stationary phase plates. You must move to Module 3.

Module 3: Hardware & Column Strategies

Q: The optimization didn't work. What is the definitive hardware solution?

A: If you are regulated by EPA Method 1668C or require absolute speciation, you must use a column with different selectivity or a secondary confirmation column.[\[2\]](#)

Option A: The "PCB-Specific" Phase (Recommended)

Switch to a DB-XLB (eXceptionally Low Bleed) or Rtx-PCB column.[\[1\]](#)[\[2\]](#)

- Mechanism: These phases use a proprietary polymer backbone that is less polar than the DB-5ms. This creates a distinct separation factor () for the 82/110 pair.

- Trade-off: The elution order of other congeners will change. You must re-validate retention times for all 209 congeners if doing full-scan analysis.[2]

Option B: Dual-Column Confirmation (ECD Users)

If using an Electron Capture Detector (ECD), you cannot rely on mass spectra.[1][2] You must split the injection onto two parallel columns.

- Primary: DB-5ms (Quantifies most congeners).[1][2]
- Secondary: DB-17ms (50% phenyl) or DB-XLB.[1][2]
- Logic: PCB 110 and 82 will co-elute on the DB-5ms but will be separated by minutes on the DB-17ms.

Module 4: Regulatory & Reporting (EPA 1668C)[1][2]

Q: If I can't separate them, is my data invalid?

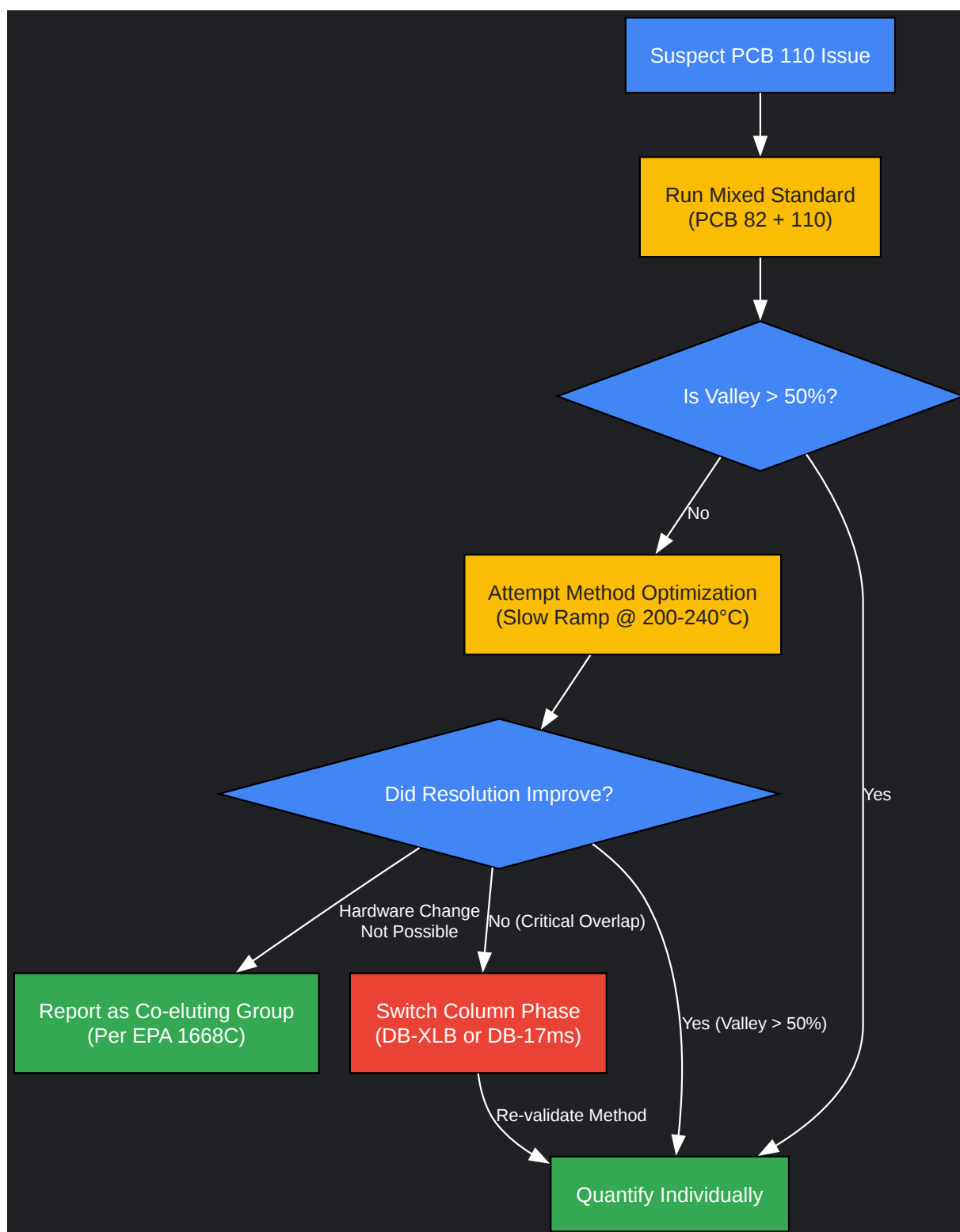
A: Not necessarily. Regulatory bodies acknowledge this physical limitation.[2]

EPA Method 1668C Compliance: According to EPA Method 1668C (Section 1.5), if congeners co-elute, they may be summed and reported as a "Co-eluting Group." [1][2]

- Reporting Format: Report the result as "PCB-110/82" or "PCB-82/110".
- Quantification: Use the response factor of the congener that is commercially available in your calibration mix (usually PCB 110).
- Caveat: You must note this co-elution in the Case Narrative.

Visual Troubleshooting Workflows

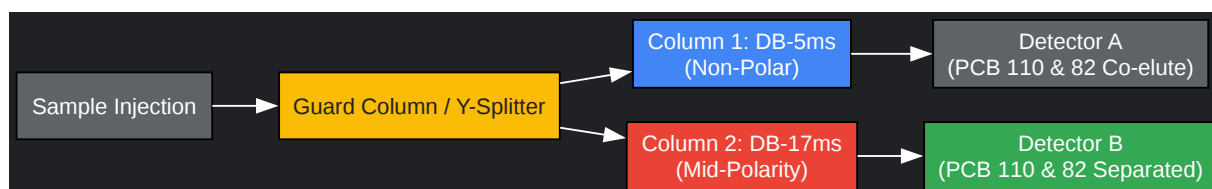
Figure 1: Decision Logic for PCB 110/82 Co-elution



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Caption: Logical decision tree for diagnosing and resolving PCB 110/82 co-elution events.

Figure 2: Dual-Column Confirmation Strategy (ECD/GC)



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Caption: Dual-column setup allowing simultaneous confirmation. While co-elution occurs on the primary column (DB-5ms), the secondary column (DB-17ms) resolves the pair.[1][2]

References

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